

1,4-Diazepan-5-one: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1,4-Diazepan-5-one

Cat. No.: B1224613

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Disclaimer: This document provides a summary of available safety and handling information for **1,4-Diazepan-5-one** (CAS: 34376-54-0). It is intended for use by qualified researchers, scientists, and drug development professionals. A comprehensive, officially recognized Safety Data Sheet (SDS) with complete toxicological data for this compound is not publicly available. Therefore, this substance should be handled with the utmost caution as a research chemical of unknown toxicity, adhering to strict laboratory safety protocols.

Introduction

1,4-Diazepan-5-one is a seven-membered heterocyclic compound containing two nitrogen atoms. Its derivatives are of interest in medicinal chemistry and drug discovery.^[1] Given its status as a research chemical, detailed toxicological and safety data are limited. This guide aims to consolidate the available information and provide best-practice recommendations for its safe handling, storage, and disposal.

Compound Identification and Physical Properties

A summary of the basic physical and chemical properties of **1,4-Diazepan-5-one** is provided below. This information is primarily sourced from chemical suppliers.

Property	Data	Reference
Chemical Name	1,4-Diazepan-5-one	[2]
CAS Number	34376-54-0	[2]
Molecular Formula	C ₅ H ₁₀ N ₂ O	[2]
Molecular Weight	114.15 g/mol	[2]
Appearance	Solid (form may vary)	N/A
Storage Temperature	2-8°C, Inert atmosphere, Dark place	[3]

N/A: Not available from search results.

Hazard Identification and Precautionary Measures

Due to the absence of comprehensive toxicological studies, a conservative approach to hazard identification is mandatory. The potential hazards are inferred from its chemical structure and general principles for handling novel chemical entities.

Potential Routes of Exposure:

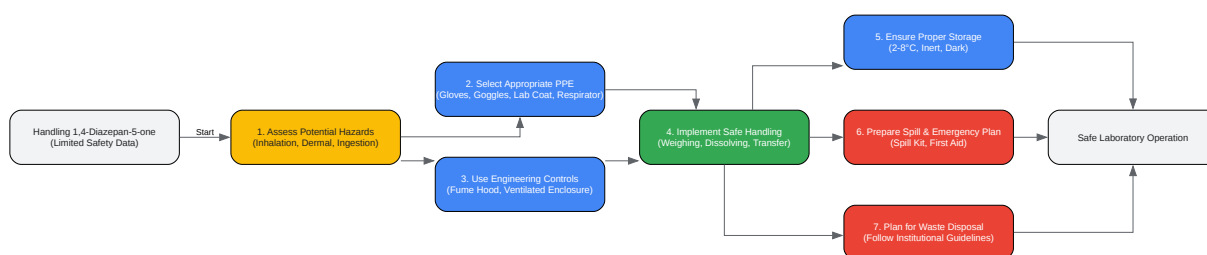
- Inhalation of dust.
- Skin contact.
- Eye contact.
- Ingestion.

General Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P262: Do not get in eyes, on skin, or on clothing.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

The following diagram illustrates a logical workflow for risk assessment when handling a chemical with limited safety data.



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Caption: Risk management workflow for handling chemicals with limited data.

Experimental Protocols: Safe Handling Procedures

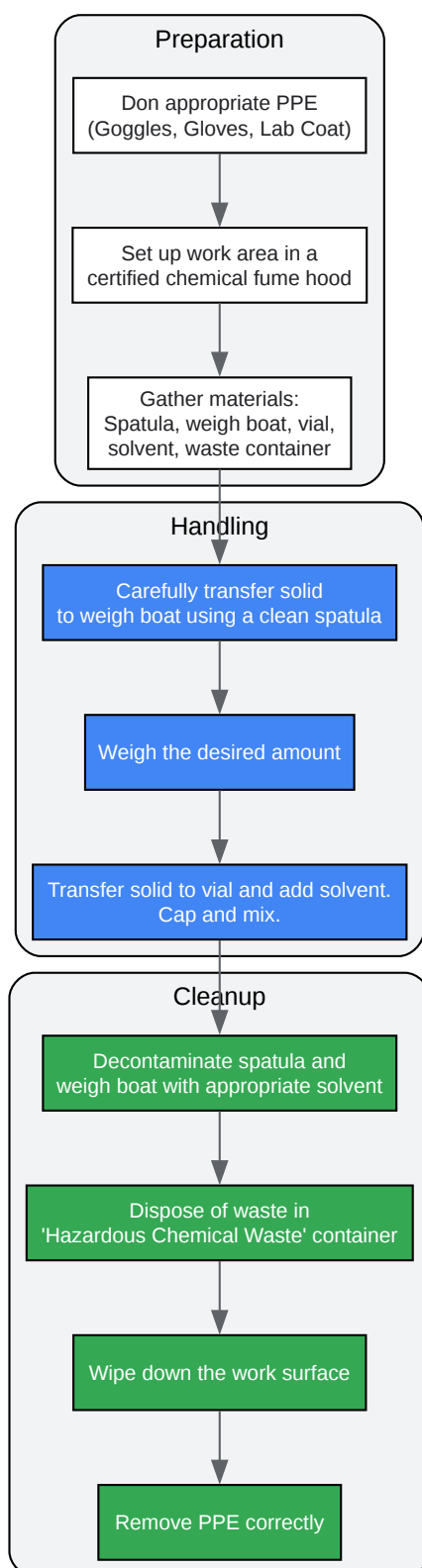
The following protocols are generalized for handling **1,4-Diazepam-5-one** powder in a research laboratory setting. These should be adapted to specific experimental needs and institutional safety guidelines.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Wear nitrile or other chemically resistant gloves. Change gloves immediately if contaminated.
- Body Protection: A standard laboratory coat must be worn. For larger quantities, consider a chemical-resistant apron.
- Respiratory Protection: All handling of the solid compound that may generate dust must be performed in a certified chemical fume hood. If a fume hood is not available, a powered air-purifying respirator (PAPR) or a half-mask respirator with P100 (HEPA) filters should be used.

Weighing and Aliquoting the Solid Compound

The following workflow diagram illustrates the recommended procedure for safely weighing and preparing solutions of **1,4-Diazepan-5-one**.



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Caption: Safe weighing and solution preparation workflow.

Methodology:

- Preparation: Before handling the compound, ensure all necessary PPE is worn correctly. Prepare the workspace within a chemical fume hood to minimize inhalation exposure. Assemble all required materials, including spatulas, weighing paper or boat, the final container (e.g., vial or flask), the chosen solvent, and a designated hazardous waste container.
- Handling:
 - Retrieve the stock container of **1,4-Diazepan-5-one** from its storage location (2-8°C). Allow it to equilibrate to room temperature before opening to prevent moisture condensation.
 - Inside the fume hood, carefully open the container.
 - Using a clean spatula, transfer a small amount of the solid to the weighing boat on a tared analytical balance. Avoid creating dust.
 - Once the desired mass is obtained, securely close the stock container.
 - Transfer the weighed solid into the labeled destination vial or flask.
 - Add the desired volume of solvent to the vessel.
 - Securely cap the vessel and mix by vortexing or stirring until the solid is fully dissolved.
- Cleanup:
 - Thoroughly decontaminate the spatula and weighing boat with a suitable solvent (e.g., ethanol or acetone), collecting the rinsate in the designated hazardous waste container.
 - Dispose of the contaminated weighing boat and any other disposable materials in the solid hazardous waste stream.
 - Wipe down the balance and the work surface inside the fume hood.
 - Remove PPE in the correct order to avoid cross-contamination.

- Wash hands thoroughly with soap and water after the procedure is complete.

Stability and Storage

- Storage Conditions: Store in a tightly sealed container in a cool, dry, and dark place. Chemical suppliers recommend storage at 2-8°C under an inert atmosphere.[3]
- Stability: Specific stability data is not available. As a general precaution, protect from light, moisture, and strong oxidizing agents.
- Incompatibilities: Avoid contact with strong oxidizing agents.

Emergency Procedures

- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- In Case of Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- In Case of Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- In Case of Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Disposal

All waste containing **1,4-Diazepan-5-one**, including empty containers, contaminated disposables, and unused material, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.

Conclusion

The handling of **1,4-Diazepan-5-one** requires a high degree of caution due to the lack of comprehensive safety and toxicological data. All operations should be conducted by trained

personnel in a controlled laboratory environment, utilizing appropriate engineering controls and personal protective equipment. By adhering to the principles of chemical hygiene and the specific guidelines outlined in this document, researchers can minimize their risk of exposure and ensure a safe working environment. Further toxicological and safety studies are necessary to fully characterize the hazard profile of this compound.

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References

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